

Technical Guide: Physical Properties of Bromodichloronitromethane (CBrCl₂NO₂)

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Compound of Interest

Compound Name: Bromodichloronitromethane

Cat. No.: B120469

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Abstract

Bromodichloronitromethane (CBrCl₂NO₂), a member of the halonitromethane (HNM) class of compounds, has been identified as a disinfection by-product (DBP) in drinking water.^[1]

Understanding its physical and chemical properties is crucial for assessing its environmental fate, toxicological impact, and potential relevance in various chemical and biological systems. This technical guide provides a summary of the available physical property data for CBrCl₂NO₂, outlines detailed experimental protocols for their determination, and presents a logical workflow for the characterization of such compounds.

Core Physical Properties

A comprehensive review of available data sources provides the following physical properties for **bromodichloronitromethane**. It is important to note that while some data are experimentally derived, others are computed. For properties where specific experimental data for CBrCl₂NO₂ is unavailable, values for the closely related compound bromodichloromethane (CHBrCl₂) are provided for estimation purposes, and this is clearly indicated.

Table 1: Physical and Chemical Properties of **Bromodichloronitromethane** (CBrCl₂NO₂) and Related Compounds

Property	Value (CBrCl ₂ NO ₂)	Value (Bromodichloromethane - for estimation)	Data Type	Source(s)
Molecular Formula	CBrCl ₂ NO ₂	CHBrCl ₂	-	[2][3]
Molecular Weight	208.82 g/mol	163.8 g/mol	Computed	[2]
Density	2.225 g/cm ³	1.9 g/cm ³	Experimental	[4]
Boiling Point	115.5 °C at 760 mmHg	90 °C	Experimental	[4]
Melting Point	No data available	-57 °C	Experimental	[4]
Vapor Pressure	No data available	6.6 kPa at 20 °C	Experimental	[4]
Water Solubility	Insoluble (qualitative)	0.45 g/100ml at 20°C (poor)	Experimental	[4]
LogP (Octanol- Water Partition Coefficient)	2.27	2.0	Computed	[2]
Flash Point	23.7 °C	No data available	Experimental	-

Experimental Protocols for Physical Property Determination

Detailed and standardized experimental protocols are essential for the accurate and reproducible determination of physical properties. The following sections describe methodologies applicable to the characterization of liquid halonitromethanes like CBrCl₂NO₂.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and reliable method for its determination is the distillation method.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer (calibrated)
- Heating mantle or oil bath
- Boiling chips

Procedure:

- Place a small volume (e.g., 5-10 mL) of $\text{CBrCl}_2\text{NO}_2$ into the distillation flask, along with a few boiling chips to ensure smooth boiling.
- Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- Begin heating the flask gently.
- Record the temperature at which the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.
- Record the ambient atmospheric pressure, as boiling point is pressure-dependent.

Determination of Density

Density, the mass per unit volume of a substance, is a fundamental physical property. For a liquid like $\text{CBrCl}_2\text{NO}_2$, a pycnometer or a calibrated graduated cylinder and a balance can be used.

Apparatus:

- Pycnometer (for high accuracy) or a 10 mL graduated cylinder

- Analytical balance

Procedure:

- Carefully weigh a clean, dry pycnometer or graduated cylinder.
- Fill the container with a known volume of $\text{CBrCl}_2\text{NO}_2$ at a constant, recorded temperature.
- Weigh the container with the liquid.
- The mass of the liquid is the difference between the two weighings.
- The density is calculated by dividing the mass of the liquid by its volume.

Determination of Water Solubility

The solubility of a compound in water is a critical parameter for assessing its environmental distribution and bioavailability. A standard method for determining the solubility of sparingly soluble organic compounds is the shake-flask method.

Apparatus:

- Conical flasks with stoppers
- Constant temperature water bath with a shaker
- Centrifuge
- Analytical instrumentation for quantification (e.g., Gas Chromatography-Mass Spectrometry - GC-MS)

Procedure:

- Add an excess amount of $\text{CBrCl}_2\text{NO}_2$ to a known volume of deionized water in a conical flask.
- Seal the flask and place it in a constant temperature shaker bath (e.g., at 25 °C) for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.

- After equilibration, allow the solution to stand to let the undissolved $\text{CBrCl}_2\text{NO}_2$ settle.
- Carefully transfer an aliquot of the aqueous phase to a centrifuge tube and centrifuge to remove any suspended microdroplets.
- Analyze the concentration of $\text{CBrCl}_2\text{NO}_2$ in the clear aqueous phase using a suitable and validated analytical method, such as GC-MS.
- The determined concentration represents the water solubility of the compound at that temperature.

Logical Workflow for Compound Characterization

The identification and characterization of a novel or poorly understood compound like a disinfection by-product follows a logical progression of scientific inquiry. The following diagram illustrates a general workflow from initial detection to comprehensive characterization.

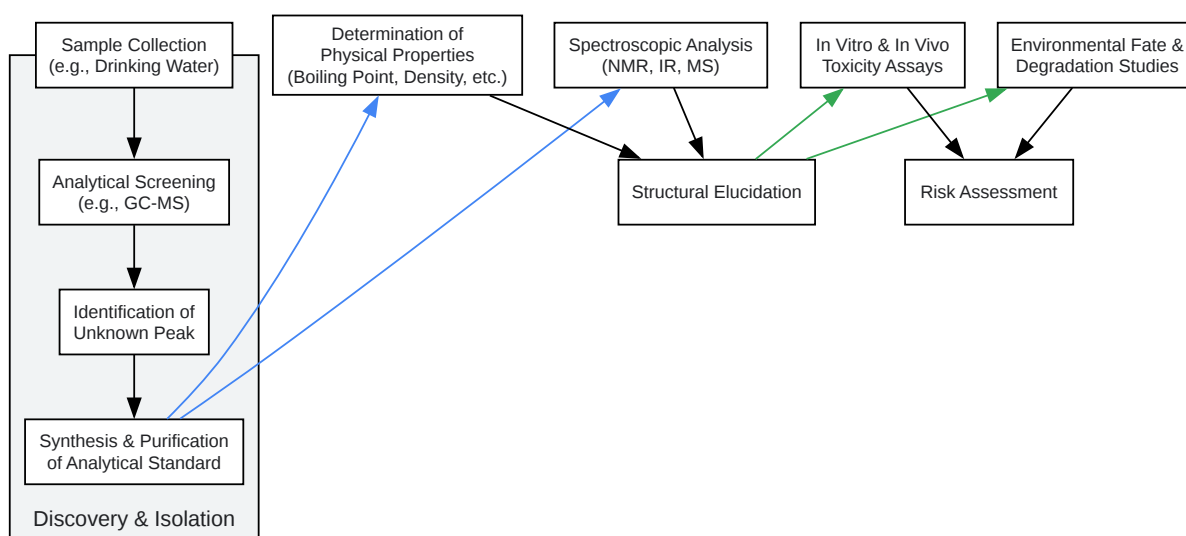


Figure 1: General Workflow for the Characterization of a Novel Disinfection By-Product

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